Comparative Guide: Off-Target Profiling of 3-(3-Fluorophenyl)piperidine Scaffolds

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Compound of Interest	
Compound Name:	*3-(3-Fluorophenyl)piperidine*
CAS No.:	*343856-71-3*
Cat. No.:	*B3424362*

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Executive Summary

3-(3-Fluorophenyl)piperidine (3-3-FPP) is a privileged pharmacophore widely utilized in the synthesis of monoamine transporter inhibitors, dissociative anesthetics, and sigma receptor ligands. While the addition of a fluorine atom at the meta-position of the phenyl ring enhances metabolic stability and lipophilicity compared to the unsubstituted 3-phenylpiperidine, it significantly alters the off-target toxicity profile.

This guide provides a technical framework for assessing the safety and selectivity of 3-3-FPP. It contrasts the scaffold against its non-fluorinated and hydroxylated analogs, detailing experimental protocols for quantifying hERG liability, CYP450 inhibition, and receptor cross-reactivity.

Part 1: Comparative Pharmacological Profile

The introduction of fluorine modulates the pKa and lipophilicity (LogP) of the piperidine ring, influencing membrane permeability and non-specific binding. The table below compares 3-3-FPP against key structural analogs to highlight shifts in "on-target" vs. "off-target" potential.

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Table 1: Physicochemical & Safety Comparison

Feature	3-(3-Fluorophenyl)piperidine	3-Phenylpiperidine **(Unsubstituted)**	3-(3-Hydroxyphenyl)piperidine
Primary Utility	SERT/DAT Inhibitor, NMDA Antagonist	General Intermediate	Dopamine Autoreceptor Agonist
Lipophilicity (cLogP)	~2.5 (High)	~2.1 (Moderate)	~1.2 (Low)
Metabolic Stability	High (Blocks Ring Hydroxylation)	Low (Rapid CYP hydroxylation)	N/A (Metabolite)
hERG Inhibition Risk	High (Lipophilic cation trapping)	Moderate	Low (Polarity reduces pore binding)
Sigma-1 Affinity	High (< 50 nM)	Moderate	Low
BBB Permeability	High	Moderate	Low

Key Insight: The metabolic blockade provided by the 3-fluoro group prevents rapid clearance but increases the residence time of the lipophilic cation, exacerbating hERG channel blockade—a critical off-target liability for this class.

Part 2: Critical Off-Target Liabilities

hERG Potassium Channel Blockade (Cardiotoxicity)

The 3-3-FPP scaffold contains a basic nitrogen (protonated at physiological pH) and a lipophilic aromatic tail. This fits the pharmacophore for hERG channel blockers, which bind to Tyr652 and Phe656 within the channel pore.

- Mechanism: The protonated piperidine nitrogen forms a cation-π interaction with Tyr652, while the fluorophenyl group interacts hydrophobically with Phe656.
- Risk: QT interval prolongation leading to Torsades de Pointes.

Sigma Receptor Cross-Reactivity

Piperidine scaffolds are notorious for high affinity to Sigma-1 (σ1) and Sigma-2 (σ2) receptors.

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- Consequence: Unintended modulation of calcium signaling and cellular stress responses, potentially confounding behavioral data in CNS drug development.

NMDA Receptor Antagonism

Structurally related to 3-methoxyphencyclidine (3-MeO-PCP), 3-3-FPP may exhibit low-affinity antagonism at the PCP binding site of the NMDA receptor.

- Consequence: Psychotomimetic side effects at high doses.

Part 3: Experimental Protocols for Assessment

Protocol A: Automated Patch Clamp for hERG Assessment

To be performed early in lead optimization to flag cardiotoxicity.

Objective: Determine the IC50 of 3-3-FPP for the hERG tail current.

- Cell Line: CHO-K1 cells stably expressing hERG (Kv11.1).
- Solutions:
  - Extracellular: HBSS containing 2 mM CaCl2, 1 mM MgCl2, 10 mM HEPES (pH 7.4).
  - Intracellular: 130 mM KCl, 1 mM MgCl2, 5 mM EGTA, 10 mM HEPES (pH 7.2).
- Voltage Protocol:
  - Hold at -80 mV.
  - Depolarize to +40 mV for 2 seconds (activates channels).
  - Repolarize to -50 mV for 2 seconds (elicits tail current).
  - Record tail current amplitude.
- Dosing:

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- Apply vehicle (0.1% DMSO) for baseline stability (3 min).
- Apply 3-3-FPP in cumulative concentrations (e.g., 0.1, 1, 10, 30 µM).
- Positive Control: E-4031 (IC50 ~10-100 nM).

- Analysis: Plot normalized current vs. log[concentration] to fit a Hill equation.
  - Acceptance Criteria: >20% inhibition at 10 µM triggers a "Red Flag."

Protocol B: Radioligand Binding Screen (Broad Profiling)

To assess selectivity against Opioid and Monoamine targets.

Objective: Calculate Ki values to determine the Selectivity Index (SI).

- Membrane Preparation: HEK293 membranes expressing human SERT, DAT, or µ-Opioid receptors.
- Radioligands:
  - SERT: [3H]-Paroxetine[1][2]
  - DAT: [3H]-WIN 35,428
  - µ-Opioid: [3H]-DAMGO
- Assay Conditions:
  - Incubate membranes + Radioligand + 3-3-FPP (10 µM screening dose) for 60 min at 25°C.
  - Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.3% PEI.
- Calculation:

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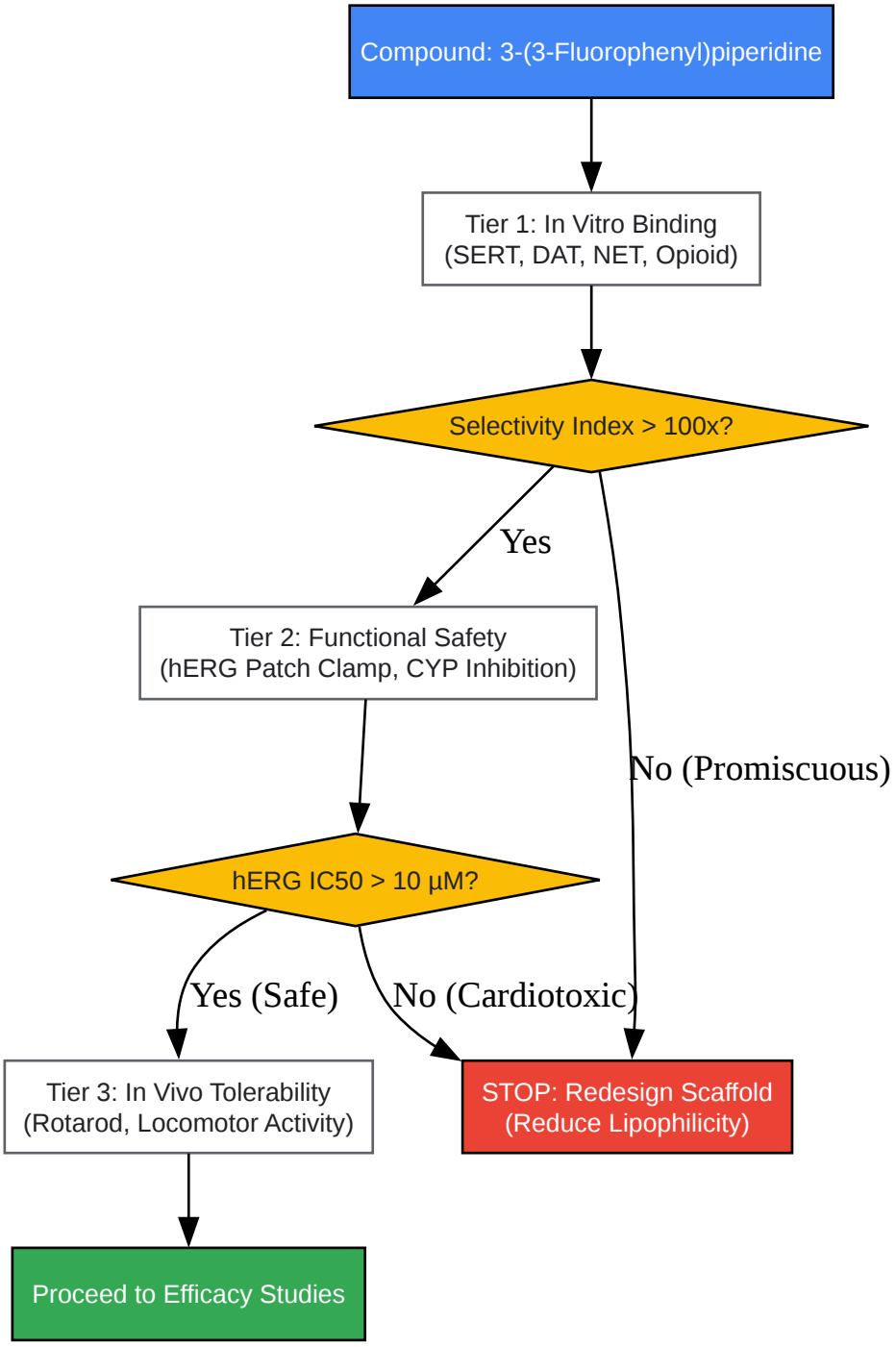
- If inhibition > 50% at 10 µM, proceed to full dose-response (8 points).
- Calculate Ki using the Cheng-Prusoff equation:

Part 4: Visualizing the Assessment Logic

Diagram 1: Off-Target Screening Workflow

This decision tree illustrates the tiered approach to clearing 3-3-FPP derivatives for in vivo use.

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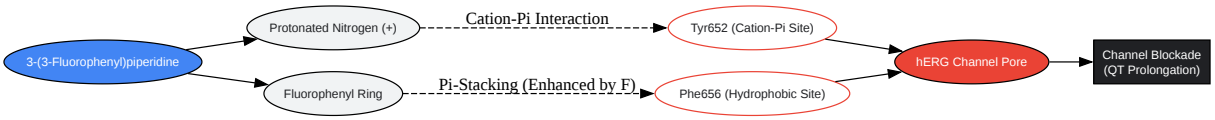
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Caption: Tiered screening logic to filter 3-3-FPP derivatives based on selectivity and safety thresholds.

Diagram 2: Structural Basis of hERG Blockade

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Visualizing why the 3-fluoro substitution increases risk compared to hydrophilic analogs.



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Caption: Molecular interactions between the 3-3-FPP pharmacophore and critical residues in the hERG channel.

References

- Vertex Pharmaceuticals. (2019). Discovery of 3,4,6-Trisubstituted Piperidine Derivatives as Orally Active, Low hERG Blocking Akt Inhibitors. Journal of Medicinal Chemistry.
- National Institutes of Health (NIH). (2018). Probing the molecular basis of hERG drug block with unnatural amino acids. PMC.
- Merck Millipore. (2020). Assessment Of hERG Blockade By Radioligand Binding Assay. Application Guide.
- Royal Society of Chemistry. (2023). Discovery and computational studies of piperidine/piperazine-based compounds endowed with sigma receptor affinity. RSC Advances.
- GlaxoSmithKline. (2009).[3] Discovery of N-(3-fluorophenyl)-1-...-4-piperidinamine (GSK962040). Journal of Medicinal Chemistry.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. 3-[(Aryl)(4-fluorobenzyloxy)methyl]piperidine derivatives: high-affinity ligands for the serotonin transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Discovery of N-(3-fluorophenyl)-1-[(4-([(3S)-3-methyl-1-piperazinyl]methyl)phenyl)acetyl]-4-piperidinamine (GSK962040), the first small molecule motilin receptor agonist clinical candidate - PubMed [pubmed.ncbi.nlm.nih.gov]
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